

Application Notes and Protocols for Dimaprit Dihydrochloride Solutions: Long-Term Stability

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Compound of Interest

Compound Name: *Dimaprit dihydrochloride*

Cat. No.: *B1662560*

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These application notes provide a summary of the available stability data for **Dimaprit dihydrochloride** solutions and detailed protocols for establishing a comprehensive stability profile. Dimaprit is a selective histamine H2 receptor agonist, and understanding its stability in solution is critical for ensuring accurate and reproducible experimental results.

Summary of Stability Data

Quantitative data on the long-term stability of **Dimaprit dihydrochloride** in aqueous solutions is limited in publicly available literature. However, based on manufacturer recommendations and the chemical nature of isothioureia compounds, the following storage conditions are advised.

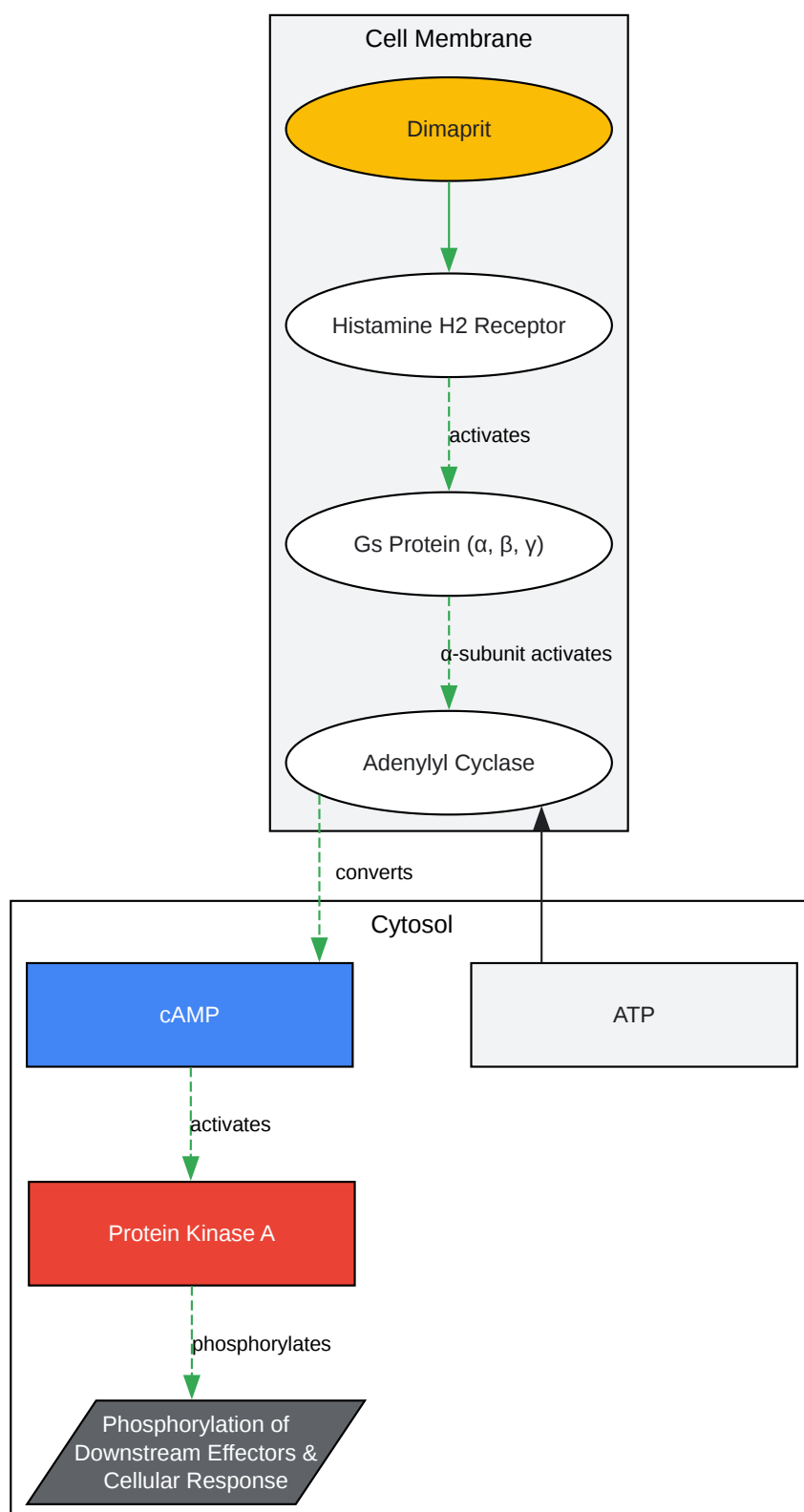
Table 1: Recommended Storage Conditions for **Dimaprit Dihydrochloride** Solutions

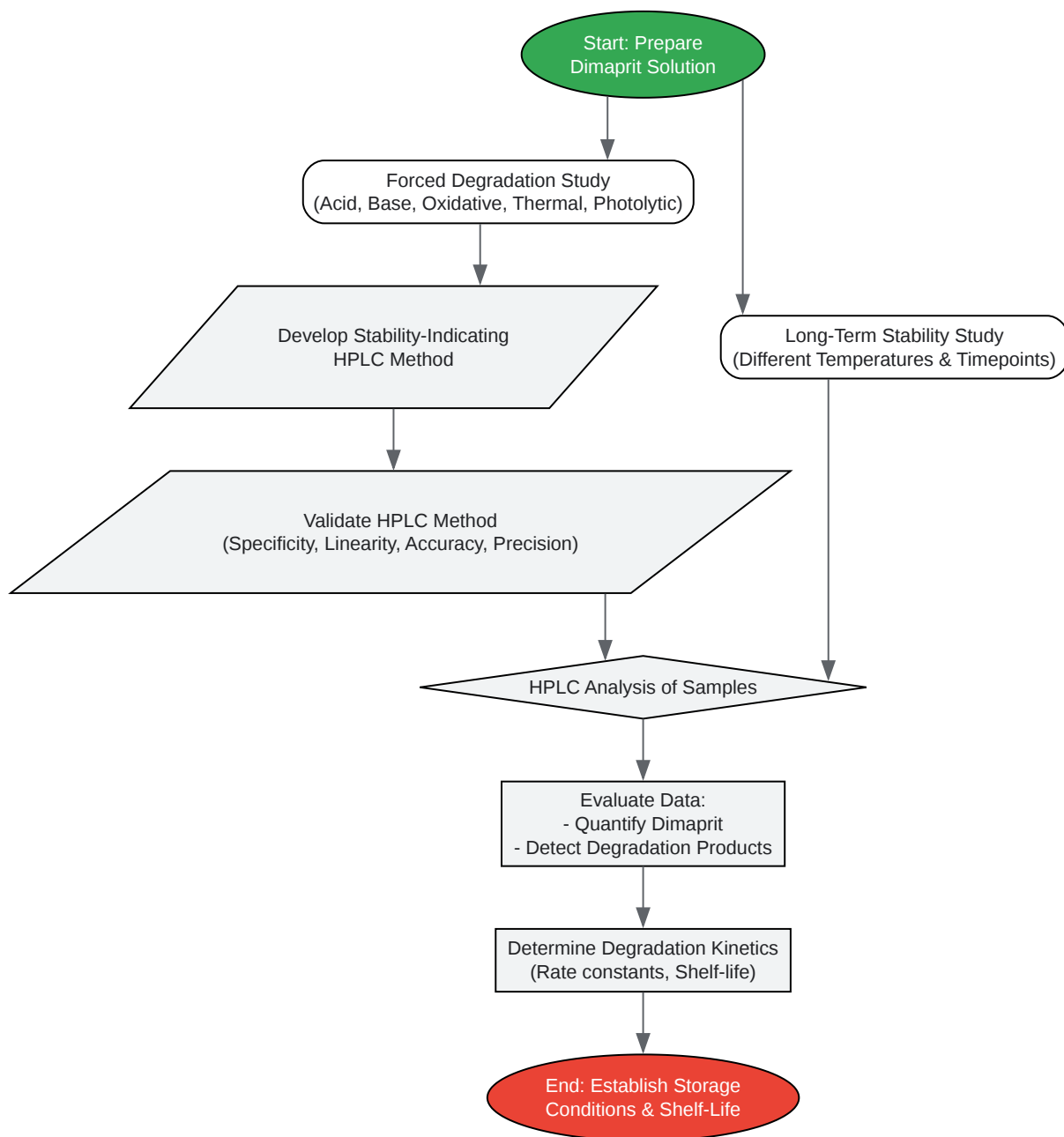
Solution Type	Storage Temperature	Recommended Maximum Duration	Notes
Aqueous Solutions	2-8°C	Prepare fresh; use on the same day	One supplier explicitly does not recommend storing aqueous solutions for more than one day[1].
Aqueous Solutions	-20°C	Up to 1 month	For longer-term storage, frozen aliquots are preferable to repeated freeze-thaw cycles[2][3].
Stock Solutions in DMSO	-20°C	Up to 1 month	Ensure use of newly opened, anhydrous DMSO as the compound is hygroscopic[2].
Stock Solutions in DMSO	-80°C	Up to 6 months	Aliquot to prevent degradation from repeated freeze-thaw cycles[2].

Dimaprit Signaling Pathway and Experimental Workflow

Signaling Pathway

Dimaprit is a selective agonist for the histamine H2 receptor, a G-protein coupled receptor (GPCR). The primary signaling cascade initiated by Dimaprit binding to the H2 receptor involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).[2][3] PKA then phosphorylates various downstream effector proteins, resulting in a cellular response.





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References

- 1. benchchem.com [benchchem.com]
- 2. PathWhiz [smpdb.ca]
- 3. Histamine H2 receptor - Wikipedia [en.wikipedia.org]
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